

# A Researcher's Guide to Procuring and Utilizing Glyceryl-d5 trioleate in Lipidomics

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Glyceryl-d5 trioleate

Cat. No.: B15143827

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For researchers, scientists, and drug development professionals, the precise quantification of lipids is paramount. This in-depth technical guide provides a comprehensive overview of sourcing **Glyceryl-d5 trioleate**, a crucial internal standard for mass spectrometry-based lipid analysis, and details its application in experimental workflows.

## Sourcing Glyceryl-d5 trioleate: A Comparative Analysis of Suppliers

**Glyceryl-d5 trioleate** (CAS No. 60892-83-3) is a deuterated triglyceride that serves as an ideal internal standard for the accurate quantification of triolein and other triglycerides in complex biological samples. Its five deuterium atoms on the glycerol backbone provide a distinct mass shift, allowing for clear differentiation from its endogenous, non-labeled counterparts during mass spectrometric analysis. Several reputable suppliers offer this critical research chemical. Below is a comparative table summarizing the key specifications from various vendors to aid in your procurement decisions.

| Supplier        | Product Name                 | Catalog Number | CAS Number | Molecular Weight | Isotopic Enrichment           | Chemical Purity | Available Quantities & Pricing                |
|-----------------|------------------------------|----------------|------------|------------------|-------------------------------|-----------------|-----------------------------------------------|
| Alfa Chemistry  | Glyceryl-d5 trioleate        | ACM60892833-1  | 60892-83-3 | 890.48           | Inquire                       | Inquire         | Inquire                                       |
| Pharmaffiliates | Glyceryl D5 Trioleate        | -              | 60892-83-3 | 890.48           | Inquire                       | Inquire         | Inquire                                       |
| CymitQuimica    | Glyceryl-d5 Trioleate        | TR-G598234     | 60892-83-3 | 890.48           | Inquire                       | Inquire         | 1mg, 10mg (Pricing available on website)      |
| CDN Isotopes    | Glyceryl-d5 Trioleate        | D-7328         | 60892-83-3 | 890.48           | 98 atom % D                   | ≥ 95%           | 0.05g, 0.1g (Pricing available on website)    |
| Larodan         | Triolein glycerol-D5 (D,98%) | 73-1832        | 60892-83-3 | 890.47           | >98%                          | >98%            | Inquire                                       |
| Cayman Chemical | 1,2,3-Trioleoyl Glycerol-d5  | 41987          | 60892-83-3 | 890.5            | ≥99% deuterated forms (d1-d5) | ≥95%            | 1mg, 5mg, 10mg (Pricing available on website) |

|                      |                              |                          |                |        |                |         |                                 |
|----------------------|------------------------------|--------------------------|----------------|--------|----------------|---------|---------------------------------|
| LGC<br>Standard<br>s | Glyceryl-<br>d5<br>Trioleate | CDN-D-<br>7328-<br>0.05G | 60892-<br>83-3 | 890.46 | 98 atom<br>% D | min 95% | 0.05g<br>(Inquire<br>for price) |
|----------------------|------------------------------|--------------------------|----------------|--------|----------------|---------|---------------------------------|

## Experimental Protocol: Quantification of Triglycerides using Glyceryl-d5 trioleate as an Internal Standard

The following protocol outlines a general workflow for the extraction and quantification of triglycerides from biological samples, such as plasma or tissue, using **Glyceryl-d5 trioleate** as an internal standard with liquid chromatography-tandem mass spectrometry (LC-MS/MS).

### 1. Sample Preparation and Lipid Extraction:

- **Internal Standard Spiking:** To a known volume or weight of the biological sample (e.g., 50  $\mu$ L of plasma or 20 mg of homogenized tissue), add a precise amount of **Glyceryl-d5 trioleate** solution of a known concentration. The amount of internal standard added should be optimized to be within the linear range of the instrument's detector and comparable to the expected concentration of the endogenous triglycerides.
- **Lipid Extraction (Folch Method):**
  - Add 20 volumes of a chloroform:methanol (2:1, v/v) solution to the sample.
  - Vortex the mixture thoroughly for 2-5 minutes to ensure complete lipid extraction.
  - Add 0.2 volumes of 0.9% NaCl solution to induce phase separation.
  - Centrifuge the sample at a low speed (e.g., 2000 x g) for 10 minutes to separate the layers.
  - Carefully collect the lower organic phase, which contains the lipids, using a glass Pasteur pipette.
  - Dry the extracted lipid phase under a gentle stream of nitrogen.

- Reconstitute the dried lipid extract in a suitable solvent for LC-MS analysis (e.g., methanol:isopropanol, 1:1, v/v).

## 2. LC-MS/MS Analysis:

- Chromatographic Separation:

- Column: A C18 reversed-phase column is typically used for the separation of triglycerides.
- Mobile Phase A: Acetonitrile/water (e.g., 60:40) with a suitable additive like 10 mM ammonium formate.
- Mobile Phase B: Isopropanol/acetonitrile (e.g., 90:10) with the same additive.
- Gradient: A gradient elution from a lower to a higher concentration of mobile phase B is employed to separate the different triglyceride species.

- Mass Spectrometry Detection:

- Ionization Mode: Positive electrospray ionization (ESI+) is commonly used for the detection of triglycerides, which readily form adducts such as  $[M+NH_4]^+$  or  $[M+Na]^+$ .
- MS/MS Analysis: A triple quadrupole mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions are monitored for both the endogenous triglycerides and the **Glycerol-d5 trioleate** internal standard. The precursor ion for **Glycerol-d5 trioleate** will be 5 atomic mass units higher than that of endogenous triolein.

## 3. Data Analysis and Quantification:

- Peak Integration: Integrate the peak areas for the specific MRM transitions of both the endogenous triglycerides and the **Glycerol-d5 trioleate** internal standard.
- Ratio Calculation: Calculate the ratio of the peak area of each endogenous triglyceride to the peak area of the **Glycerol-d5 trioleate** internal standard.
- Quantification: Generate a calibration curve using known concentrations of a non-labeled triolein standard spiked with the same constant amount of **Glycerol-d5 trioleate**. The

concentration of the endogenous triglycerides in the sample can then be determined by comparing their peak area ratios to the calibration curve.

## Visualizing the Experimental Workflow

The following diagram illustrates the key stages of a typical lipidomics experiment for triglyceride quantification using an internal standard.



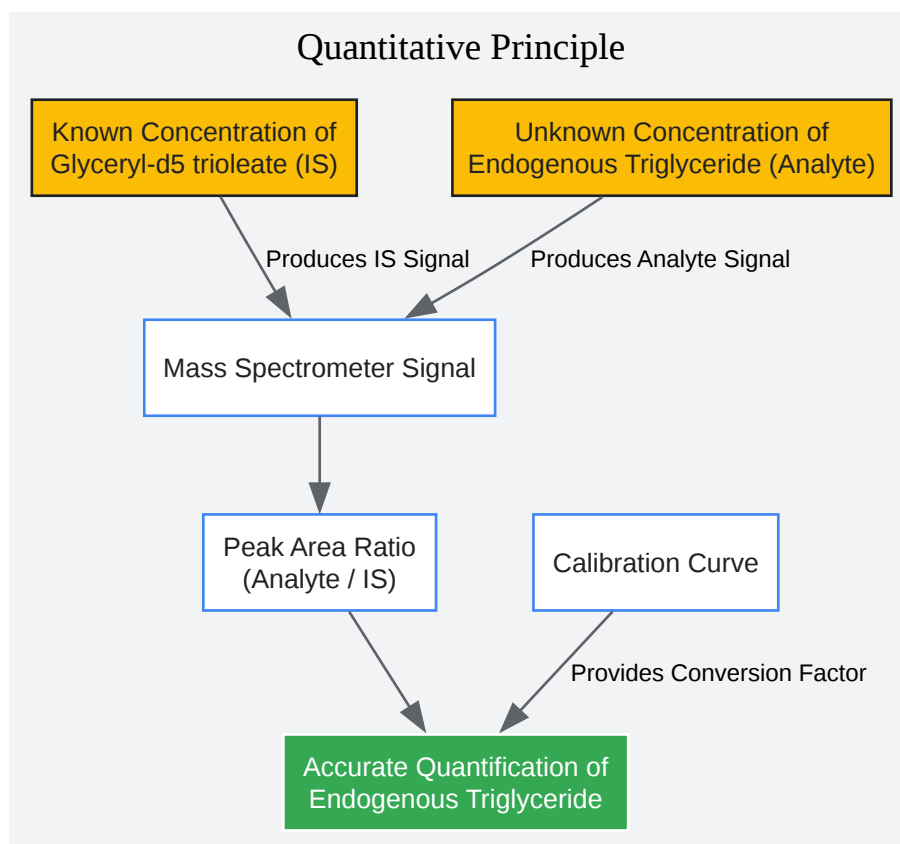
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Caption: Experimental workflow for triglyceride quantification.

## Signaling Pathways and Logical Relationships

While **Glyceryl-d5 trioleate** itself is not directly involved in signaling pathways, its use is critical for accurately measuring the levels of triglycerides that are central to various metabolic and signaling processes. For instance, altered triglyceride metabolism is a hallmark of many diseases, including metabolic syndrome, cardiovascular disease, and certain cancers. Accurate quantification using stable isotope-labeled internal standards like **Glyceryl-d5 trioleate** is the foundation for studies investigating these pathological signaling cascades.

The logical relationship in its use is straightforward: the known quantity of the deuterated standard provides a stable reference against which the variable and unknown quantities of endogenous triglycerides can be precisely measured, correcting for variations in sample preparation and instrument response.



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Caption: Logic of internal standard-based quantification.

By following this guide, researchers can confidently source high-quality **Glyceryl-d5 trioleate** and implement robust experimental protocols for the accurate and precise quantification of triglycerides, thereby advancing our understanding of lipid metabolism in health and disease.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)